

Application Note: LC-MS/MS Analysis of Isoquercetin and its Metabolites in Plasma

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Compound of Interest

Compound Name: *Isoquercetin*

Cat. No.: *B192228*

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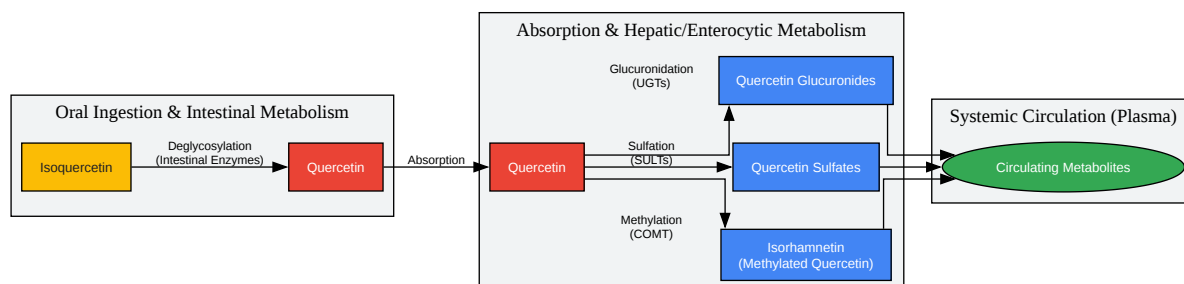
Audience: Researchers, scientists, and drug development professionals.

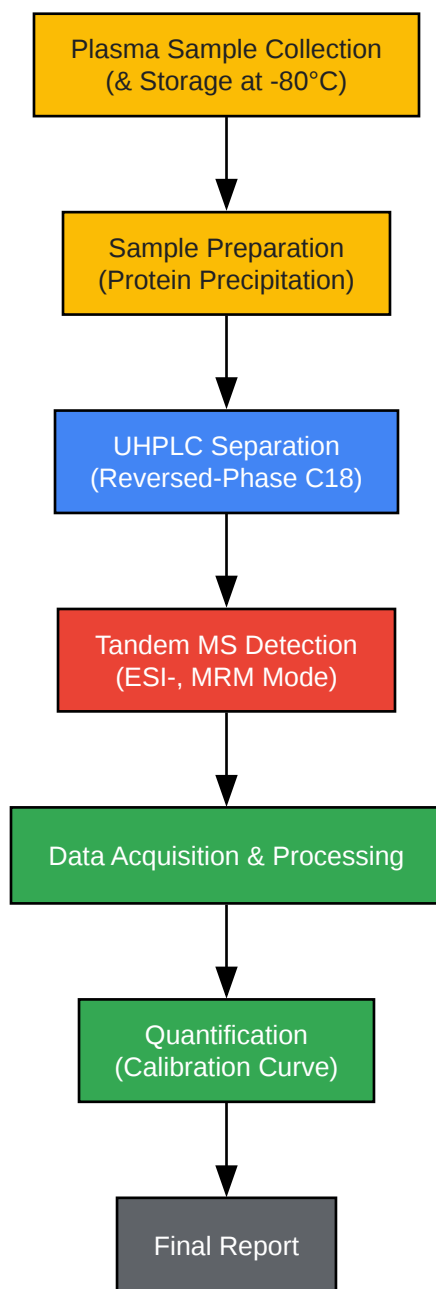
Introduction

Isoquercetin (quercetin-3-O- β -D-glucopyranoside) is a flavonoid glycoside found in various plants, fruits, and vegetables.[1] It exhibits a range of biological activities, including antioxidant, anti-inflammatory, and immunomodulatory effects.[2] Upon oral administration, **isoquercetin** is metabolized in the intestine and liver, leading to the formation of quercetin and its subsequent phase II metabolites, which are the primary circulating forms in plasma.[1][3] This application note provides a detailed protocol for the sensitive and specific quantification of **isoquercetin** and its major metabolites in plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Metabolic Pathway of Isoquercetin

Following ingestion, **isoquercetin** undergoes enzymatic hydrolysis in the small intestine, releasing its aglycone, quercetin. Quercetin is then absorbed and undergoes extensive metabolism, primarily through glucuronidation, sulfation, and methylation, forming various conjugates.[1][4] The major metabolites found in plasma include quercetin-3'-O-sulfate, quercetin-3-O-glucuronide, and isorhamnetin (3'-O-methylquercetin) and its conjugates.[3][5][6]





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